

Physical and chemical properties of "Methyl 4-(1,3-oxazol-5-yl)benzoate"

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Compound of Interest

Compound Name: Methyl 4-(1,3-oxazol-5-yl)benzoate

Cat. No.: B178259

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An In-depth Technical Guide to Methyl 4-(1,3-oxazol-5-yl)benzoate

For the attention of: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl 4-(1,3-oxazol-5-yl)benzoate**. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this document focuses on its fundamental molecular characteristics and provides context based on related chemical structures. The synthesis of related oxadiazole and isoxazole analogs suggests potential synthetic routes that could be adapted for the target molecule.

Introduction

Methyl 4-(1,3-oxazol-5-yl)benzoate is a heterocyclic compound featuring a benzoate group substituted with an oxazole ring. Heterocyclic compounds are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and unique chemical properties. The oxazole moiety, in particular, is a key structural component in various pharmacologically active molecules. This guide aims to consolidate the known information about **Methyl 4-(1,3-oxazol-5-yl)benzoate** and to provide a foundational understanding for researchers interested in its synthesis and potential applications.

Molecular and Physicochemical Properties

A summary of the basic molecular properties of **Methyl 4-(1,3-oxazol-5-yl)benzoate** is presented in the table below. It is important to note that experimental data for properties such as melting point, boiling point, and solubility are not readily available in the current body of scientific literature. The provided information is based on its chemical structure.

Property	Value	Source
Molecular Formula	C ₁₁ H ₉ NO ₃	-
Molecular Weight	203.19 g/mol	-
CAS Number	Not available	-

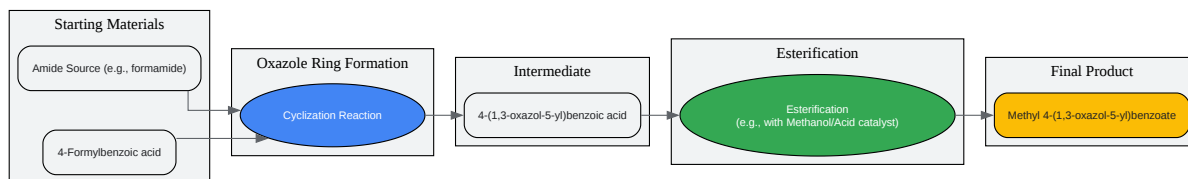
Synthesis and Characterization

Detailed experimental protocols for the synthesis of **Methyl 4-(1,3-oxazol-5-yl)benzoate** are not explicitly described in the reviewed literature. However, the synthesis of analogous structures, such as 1,3,4-oxadiazoles and isoxazoles, can provide valuable insights into potential synthetic strategies.

A plausible synthetic approach could involve the cyclization of a suitable precursor to form the 1,3-oxazole ring, followed by esterification of the carboxylic acid group.

Conceptual Synthetic Workflow

The following diagram illustrates a conceptual workflow for the synthesis of **Methyl 4-(1,3-oxazol-5-yl)benzoate**, based on general principles of heterocyclic chemistry. This is a hypothetical pathway and would require experimental validation.



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Caption: Conceptual synthetic workflow for **Methyl 4-(1,3-oxazol-5-yl)benzoate**.

Characterization

Upon successful synthesis, the characterization of **Methyl 4-(1,3-oxazol-5-yl)benzoate** would involve a suite of spectroscopic and analytical techniques to confirm its identity and purity.

Table 2: Proposed Analytical Characterization Methods

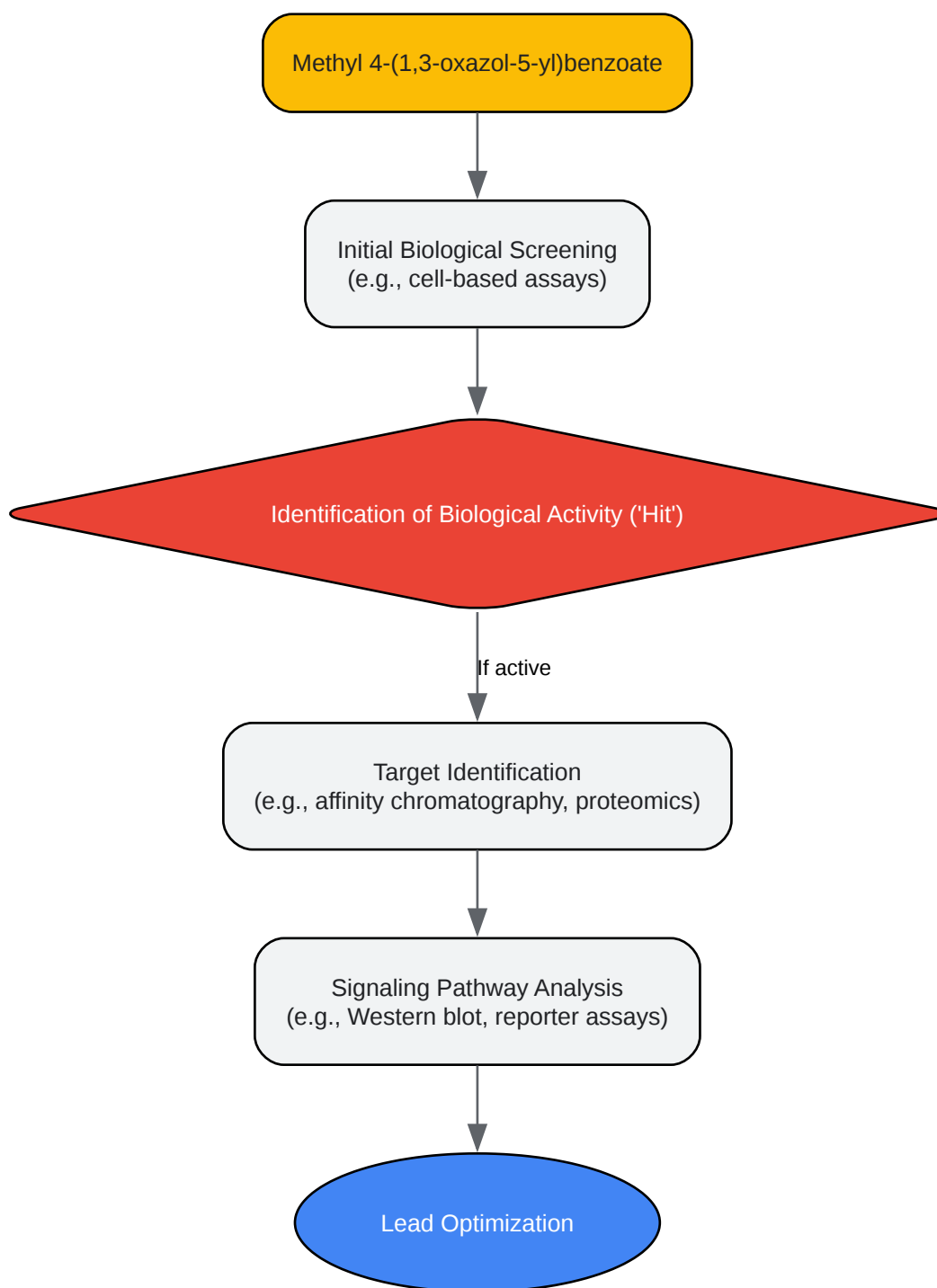
Technique	Purpose
^1H and ^{13}C NMR Spectroscopy	To elucidate the chemical structure by identifying the chemical environment of hydrogen and carbon atoms.
Infrared (IR) Spectroscopy	To identify characteristic functional groups, such as the ester carbonyl ($\text{C}=\text{O}$) and the $\text{C}=\text{N}$ and $\text{C}-\text{O}$ bonds of the oxazole ring.
Mass Spectrometry (MS)	To determine the molecular weight and fragmentation pattern, confirming the molecular formula.
High-Performance Liquid Chromatography (HPLC)	To assess the purity of the synthesized compound.
Melting Point Analysis	To determine the melting point, a key physical property for a solid compound.

Biological Activity and Signaling Pathways

There is currently no available information in the scientific literature regarding the biological activity or any associated signaling pathways of **Methyl 4-(1,3-oxazol-5-yl)benzoate**.

However, the broader class of oxazole-containing compounds has been shown to exhibit a wide range of pharmacological effects, including anti-inflammatory, antimicrobial, and anticancer activities.

Future research into **Methyl 4-(1,3-oxazol-5-yl)benzoate** could explore its potential as a therapeutic agent. A general workflow for such an investigation is proposed below.



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Caption: General workflow for investigating the biological activity of a novel compound.

Conclusion

Methyl 4-(1,3-oxazol-5-yl)benzoate represents an under-explored area of chemical space. While specific experimental data is scarce, its structural motifs suggest that it could be a valuable target for synthesis and biological evaluation. The methodologies and conceptual frameworks presented in this guide are intended to serve as a starting point for researchers aiming to investigate this compound further. The development of a robust synthetic route and subsequent characterization are critical next steps to unlocking the potential of **Methyl 4-(1,3-oxazol-5-yl)benzoate** in drug discovery and materials science. Further research is warranted to fully elucidate its physical, chemical, and biological properties.

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